

# Application Notes and Protocols for Cell-Based Assays Using (Rac)-Baxdrostat

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Compound of Interest		
Compound Name:	(Rac)-Baxdrostat	
Cat. No.:	B12378301	Get Quote

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## Introduction

(Rac)-Baxdrostat, also known as CIN-107 or RO6836191, is a potent and highly selective inhibitor of aldosterone synthase (CYP11B2).[1][2][3][4] This enzyme is responsible for the final steps in the biosynthesis of aldosterone, a mineralocorticoid hormone that plays a crucial role in regulating blood pressure and electrolyte balance. By selectively targeting CYP11B2, Baxdrostat effectively reduces aldosterone production without significantly impacting the synthesis of cortisol, which is catalyzed by the closely related enzyme  $11\beta$ -hydroxylase (CYP11B1).[2][3][4] This high selectivity minimizes the risk of off-target effects associated with non-selective aldosterone synthase inhibitors.

These application notes provide detailed protocols for in vitro cell-based assays to characterize the inhibitory activity and selectivity of **(Rac)-Baxdrostat**. The described methods utilize engineered cell lines expressing human CYP11B2 or CYP11B1, as well as the human adrenocortical carcinoma cell line H295R, which endogenously expresses the machinery for steroidogenesis.

## **Data Presentation**

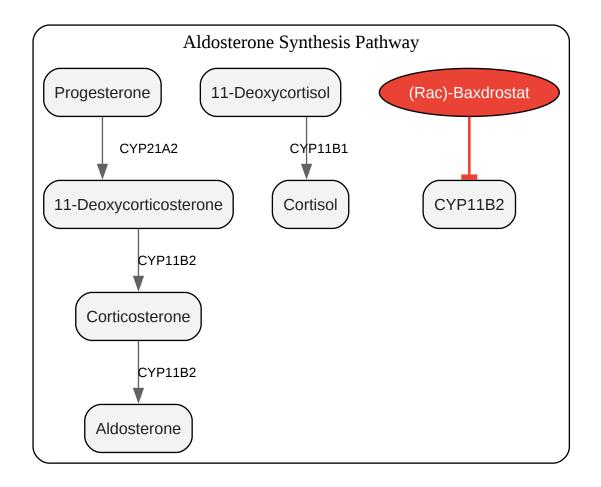
The following table summarizes the in vitro inhibitory activity of **(Rac)-Baxdrostat** against human CYP11B2 and CYP11B1.



Compound	Target	Assay System	Parameter	Value	Selectivity (CYP11B1/C YP11B2)
(Rac)- Baxdrostat	Human CYP11B2	Recombinant human enzyme	Ki	13 nM[1]	>100-fold[1] [5][6]
(Rac)- Baxdrostat	Human CYP11B1	Recombinant human enzyme	Ki	>1300 nM (estimated)	

# **Signaling Pathway and Experimental Workflow**

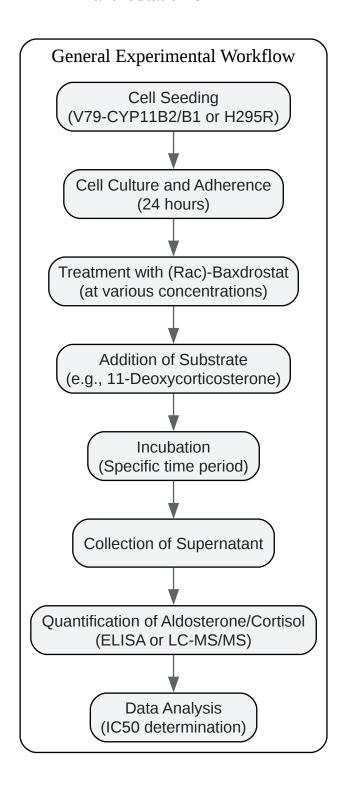
The following diagrams illustrate the targeted signaling pathway and the general workflow for the cell-based assays.





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**Caption:** Simplified steroidogenesis pathway showing the inhibitory action of **(Rac)-Baxdrostat** on CYP11B2.



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### References

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